

Technical Guide: Certificate of Analysis for Sodium Methanesulfonate-D3

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Compound of Interest

Compound Name: Sodium methanesulfonate-D3

Cat. No.: B12398546

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the typical data and analytical methodologies presented in a Certificate of Analysis (CoA) for **Sodium Methanesulfonate-D3** (Sodium trideuteriomethanesulfonate). This deuterated analog of sodium methanesulfonate is a critical internal standard in mass spectrometry-based studies for the quantification of methanesulfonate, a potential genotoxic impurity in many pharmaceutical products. Understanding the quality and characterization of this standard is paramount for accurate and reproducible analytical results.

Data Summary

The quantitative data for a representative lot of **Sodium Methanesulfonate-D3** is summarized in the table below. These values are indicative of a high-quality standard suitable for quantitative analysis.

Parameter	Specification	Result	Method
Identity	Conforms to structure	Conforms	^1H NMR, ^{13}C NMR, MS
Chemical Purity	$\geq 98.0\%$	99.5%	HPLC
Isotopic Enrichment	≥ 98 atom % D	99.2 atom % D	^1H NMR / Mass Spectrometry
Molecular Formula	$\text{CD}_3\text{NaO}_3\text{S}$	$\text{CD}_3\text{NaO}_3\text{S}$	-
Molecular Weight	121.11 g/mol	121.11 g/mol	-
Appearance	White to off-white solid	White solid	Visual Inspection
Solubility	Soluble in water	Conforms	Visual Inspection
Residual Solvents	Meets USP <467> limits	Conforms	Headspace GC-MS

Experimental Protocols

The following sections detail the methodologies for the key experiments cited in the Certificate of Analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Purpose: To confirm the chemical structure and determine the isotopic enrichment of **Sodium Methanesulfonate-D3**.

Instrumentation: 500 MHz NMR Spectrometer

- ^1H NMR Spectroscopy: The absence of a significant peak corresponding to the methyl protons (CH_3) confirms a high degree of deuteration. The isotopic purity is calculated by comparing the integral of the residual methyl proton signal to a known internal standard.
 - Solvent: D_2O
 - Internal Standard: Maleic acid

- Procedure: A known quantity of **Sodium Methanesulfonate-D3** and the internal standard are dissolved in D₂O. The ¹H NMR spectrum is acquired, and the integral of the residual CH₃ peak is compared to the integral of a well-defined peak from the internal standard to quantify the amount of non-deuterated species.
- ¹³C NMR Spectroscopy: The spectrum should show a single carbon signal, confirming the presence of one carbon atom in the molecule. The coupling pattern can also provide information about the deuteration.
 - Solvent: D₂O
 - Procedure: A concentrated solution of the sample in D₂O is prepared, and the ¹³C NMR spectrum is acquired with proton decoupling.

Mass Spectrometry (MS)

Purpose: To confirm the molecular weight and isotopic distribution of **Sodium Methanesulfonate-D3**.

Instrumentation: High-Resolution Mass Spectrometer (e.g., Q-TOF or Orbitrap)

- Ionization Mode: Electrospray Ionization (ESI) in negative mode is typically used to detect the [M-Na]⁻ ion.
- Procedure: The sample is dissolved in a suitable solvent (e.g., water/methanol) and infused into the mass spectrometer. The mass-to-charge ratio (m/z) of the molecular ion is measured and compared to the theoretical mass. The isotopic pattern is also analyzed to confirm the presence of three deuterium atoms.

High-Performance Liquid Chromatography (HPLC)

Purpose: To determine the chemical purity of **Sodium Methanesulfonate-D3** by separating it from any non-volatile impurities.

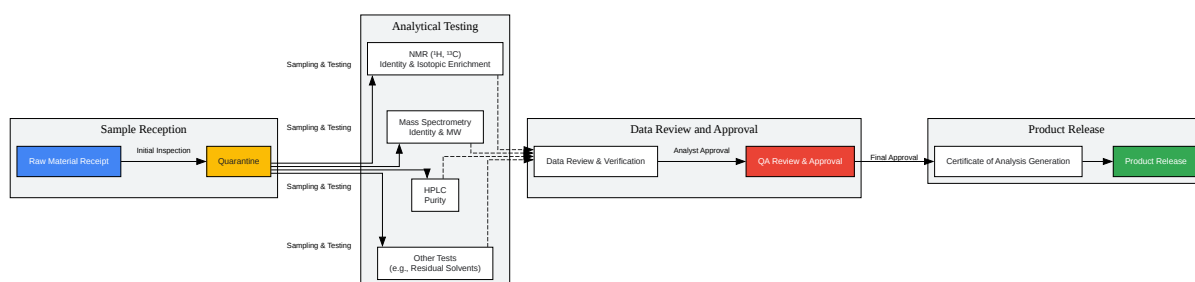
Instrumentation: HPLC system with a UV detector.

- Column: A C18 reverse-phase column is commonly used.

- Mobile Phase: A gradient of water and acetonitrile is often employed.
- Detection: As methanesulfonate lacks a strong chromophore, detection can be achieved using a UV detector at a low wavelength (e.g., <210 nm) or by employing a derivatization agent.
- Procedure: A standard solution of **Sodium Methanesulfonate-D3** is prepared and injected into the HPLC system. The peak area of the main component is compared to the total area of all peaks to calculate the purity.

Quality Control and Certificate of Analysis Workflow

The following diagram illustrates the typical workflow for the quality control testing and generation of a Certificate of Analysis for a chemical standard like **Sodium Methanesulfonate-D3**.



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